

# An In-depth Technical Guide to (4-Methylphenyl)methanesulfonyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *4-Methylbenzylsulfonyl chloride*

Cat. No.: *B152800*

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## Introduction

(4-Methylphenyl)methanesulfonyl chloride, a sulfonyl chloride derivative, is a key reagent in organic synthesis, particularly in the fields of medicinal chemistry and drug development. Its utility lies in its ability to introduce the (4-methylphenyl)methanesulfonyl group into various molecules, a common structural motif in a range of biologically active compounds. This guide provides a comprehensive overview of its chemical properties, synthesis, and reactivity, with a focus on its application in the preparation of sulfonamides.

## Chemical Identity and Properties

The compound is systematically named (4-Methylphenyl)methanesulfonyl chloride according to IUPAC nomenclature.<sup>[1]</sup> It is also commonly known by several synonyms.

Identifier	Value
IUPAC Name	(4-Methylphenyl)methanesulfonyl chloride[ <a href="#">1</a> ]
CAS Number	51419-59-1[ <a href="#">1</a> ][ <a href="#">2</a> ]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO <sub>2</sub> S[ <a href="#">1</a> ][ <a href="#">2</a> ]
Synonyms	4-Methylbenzylsulfonyl chloride[ <a href="#">3</a> ], p-Tolylmethanesulfonyl chloride[ <a href="#">1</a> ], 4-Methylbenzenemethanesulfonyl chloride[ <a href="#">1</a> ]

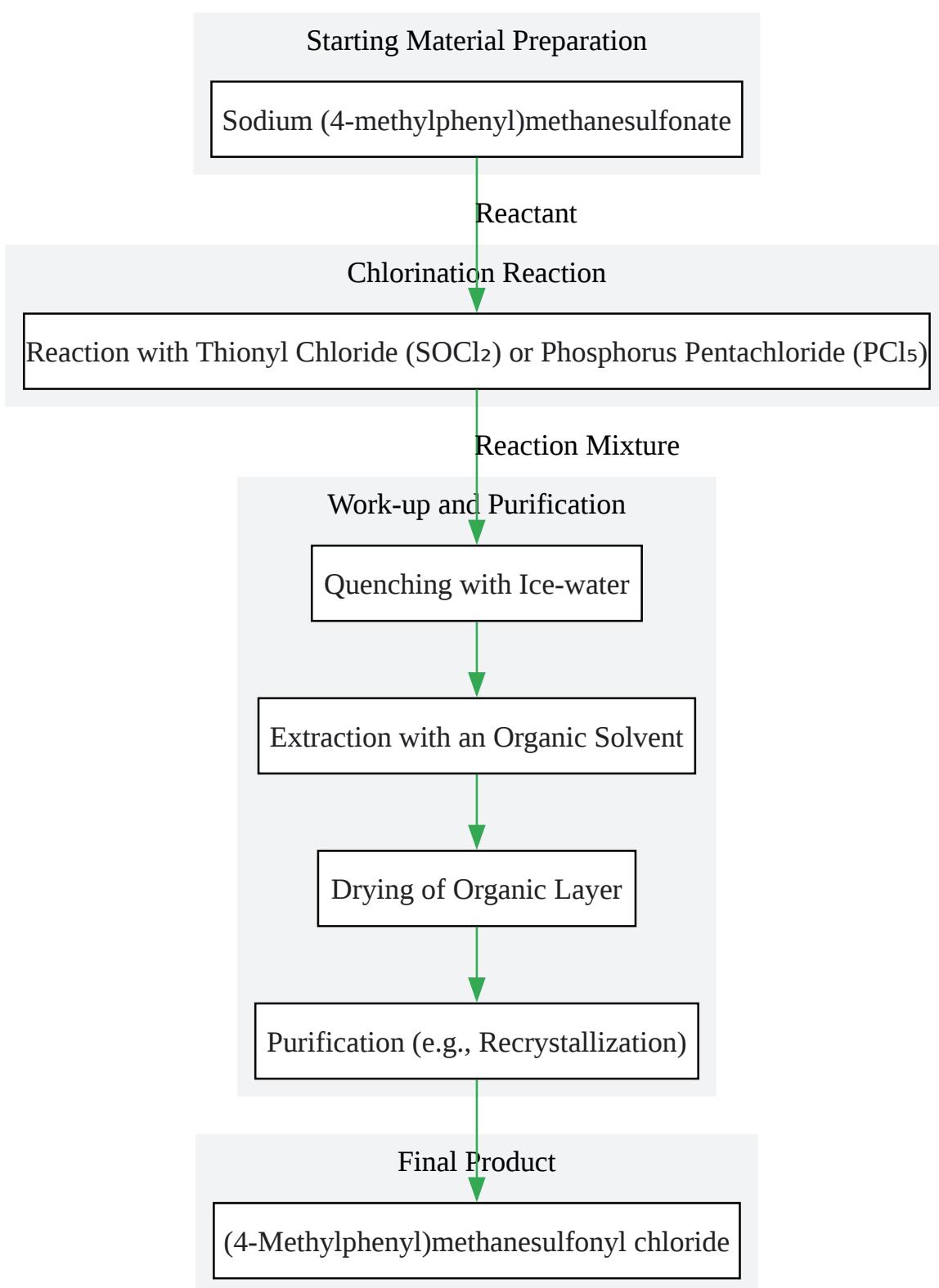
### Physicochemical Properties:

Property	Value	Source
Molecular Weight	204.67 g/mol	[ <a href="#">3</a> ]
Appearance	Solid	Sigma-Aldrich
Melting Point	76-80 °C	Sigma-Aldrich
Storage Temperature	2-8 °C	[ <a href="#">2</a> ]

## Synthesis

While a specific, detailed experimental protocol for the synthesis of (4-Methylphenyl)methanesulfonyl chloride is not readily available in the searched literature, a general and widely applicable method for the preparation of sulfonyl chlorides involves the reaction of the corresponding sulfonic acid or its sodium salt with a chlorinating agent. A plausible synthetic route is the chlorination of sodium (4-methylphenyl)methanesulfonate.

### Conceptual Synthesis Workflow:



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Caption: Conceptual workflow for the synthesis of (4-Methylphenyl)methanesulfonyl chloride.

### Experimental Protocol (Adapted from General Procedures for Sulfonyl Chloride Synthesis):

This protocol is a general guideline and should be adapted and optimized based on laboratory conditions and safety assessments.

#### Materials:

- Sodium (4-methylphenyl)methanesulfonate
- Thionyl chloride ( $\text{SOCl}_2$ ) or Phosphorus pentachloride ( $\text{PCl}_5$ )
- Anhydrous solvent (e.g., Dichloromethane, Chloroform)
- Ice
- Water
- Organic solvent for extraction (e.g., Dichloromethane, Ethyl acetate)
- Anhydrous sodium sulfate or magnesium sulfate
- Standard laboratory glassware
- Magnetic stirrer
- Rotary evaporator

#### Procedure:

- To a stirred suspension of sodium (4-methylphenyl)methanesulfonate in an anhydrous solvent, slowly add the chlorinating agent (e.g., thionyl chloride) at a controlled temperature (typically 0 °C to room temperature).
- The reaction mixture is stirred until the reaction is complete (monitored by TLC or other appropriate analytical techniques).
- The reaction is carefully quenched by pouring it onto ice-water.
- The aqueous layer is extracted with an organic solvent.

- The combined organic extracts are washed with water and brine, then dried over anhydrous sodium sulfate or magnesium sulfate.
- The solvent is removed under reduced pressure to yield the crude product.
- The crude (4-Methylphenyl)methanesulfonyl chloride can be further purified by recrystallization from an appropriate solvent system.

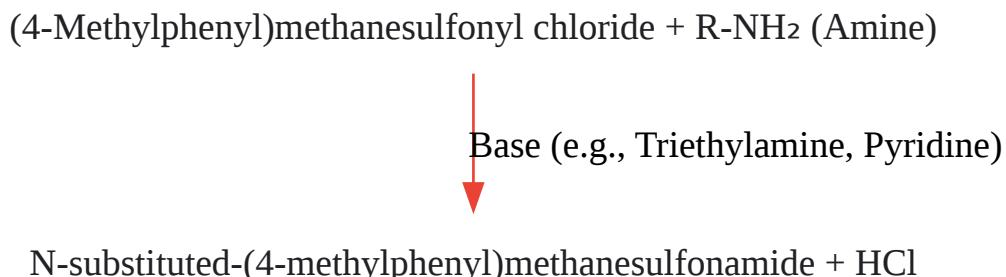
## Chemical Reactivity and Applications

(4-Methylphenyl)methanesulfonyl chloride is a reactive electrophile, with the sulfonyl chloride moiety being an excellent leaving group. Its primary application is in the formation of sulfonamides through reaction with primary or secondary amines.

Reaction with Amines (Sulfonamide Formation):

The reaction proceeds via a nucleophilic attack of the amine on the electrophilic sulfur atom of the sulfonyl chloride, leading to the displacement of the chloride ion. A base is typically added to neutralize the hydrochloric acid byproduct.

General Reaction Scheme:



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Caption: General reaction scheme for the formation of sulfonamides.

Experimental Protocol (General Procedure for N-Sulfonylation):

Materials:

- (4-Methylphenyl)methanesulfonyl chloride
- Primary or secondary amine
- Anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Base (e.g., Triethylamine, Pyridine)
- 1M HCl solution
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate or magnesium sulfate
- Standard laboratory glassware
- Magnetic stirrer
- Rotary evaporator

**Procedure:**

- Dissolve the amine and the base (1.2-1.5 equivalents) in an anhydrous solvent in a round-bottom flask under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of (4-Methylphenyl)methanesulfonyl chloride (1.0-1.1 equivalents) in the anhydrous solvent to the cooled amine solution dropwise.
- Allow the reaction mixture to warm to room temperature and stir for an appropriate time (monitored by TLC).
- Upon completion, dilute the reaction mixture with the solvent and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.

- Filter and concentrate the organic layer under reduced pressure to obtain the crude sulfonamide.
- Purify the product by recrystallization or column chromatography.

## Spectroscopic Data

Specific experimental spectroscopic data (NMR, IR, Mass Spectrometry) for (4-Methylphenyl)methanesulfonyl chloride are not readily available in the public domain. However, data for analogous compounds can be used for reference and comparison.

Analogous Spectroscopic Data:

- $^1\text{H}$  NMR of Methanesulfonyl chloride ( $\text{CDCl}_3$ ):  $\delta$  3.43 (s, 3H). This provides an expected chemical shift for the methyl group attached to the sulfonyl chloride. For (4-Methylphenyl)methanesulfonyl chloride, one would expect signals for the methyl group on the phenyl ring, the methylene group, and the aromatic protons.
- $^{13}\text{C}$  NMR of Methanesulfonyl chloride: The methyl carbon typically appears around 45-55 ppm.
- IR Spectra: Sulfonyl chlorides exhibit characteristic strong absorption bands for the S=O stretching vibrations, typically in the regions of  $1370\text{-}1340\text{ cm}^{-1}$  (asymmetric) and  $1185\text{-}1160\text{ cm}^{-1}$  (symmetric).

Note: The absence of readily available, verified spectroscopic data for (4-Methylphenyl)methanesulfonyl chloride necessitates that researchers acquiring or synthesizing this compound perform their own analytical characterization to confirm its identity and purity.

## Safety and Handling

Sulfonyl chlorides are reactive compounds and should be handled with appropriate safety precautions.

- Hazard Statements: Assumed to be corrosive and an irritant. May cause burns upon contact with skin and eyes. Harmful if swallowed or inhaled.

- Precautionary Measures: Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid inhalation of dust or vapors. Keep away from moisture, as it can hydrolyze to the corresponding sulfonic acid and hydrochloric acid.

Researchers should always consult the Safety Data Sheet (SDS) for detailed and up-to-date safety information before handling this compound.

## Conclusion

(4-Methylphenyl)methanesulfonyl chloride is a valuable building block in organic synthesis, offering a straightforward method for the introduction of the (4-methylphenyl)methanesulfonyl moiety. Its primary utility in the formation of sulfonamides makes it a compound of interest for medicinal chemists and drug development professionals. While detailed synthetic and spectroscopic data are not widely published, the general principles of sulfonyl chloride chemistry provide a solid foundation for its synthesis and application. As with any reactive chemical, appropriate safety measures are paramount during its handling and use.

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## References

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